



### Application Notes and Protocols for Reactions of Tris(trimethylsilylmethyl)phosphine

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Compound of Interest		
Compound Name:	TRIS(TRIMETHYLSILYLMETHYL)PHOSP HINE	
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These application notes provide a detailed overview of the experimental setup, protocols, and data for reactions involving **tris(trimethylsilylmethyl)phosphine**, P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub>, a sterically demanding phosphine ligand used in coordination chemistry and organometallic synthesis.

### Overview of Tris(trimethylsilylmethyl)phosphine

**Tris(trimethylsilylmethyl)phosphine**, often abbreviated as siphos, is a bulky electron-rich phosphine ligand. Its large steric profile, resulting from the three trimethylsilylmethyl groups, influences the coordination number and geometry of its metal complexes, often leading to the formation of coordinatively unsaturated species that can exhibit unique reactivity. This ligand is a valuable tool in the synthesis of a wide array of transition metal complexes.

### Synthesis of Tris(trimethylsilylmethyl)phosphine Metal Complexes

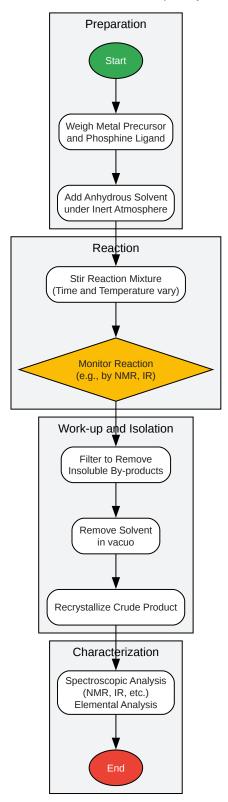
The synthesis of metal complexes with **tris(trimethylsilylmethyl)phosphine** typically involves the reaction of the phosphine with a suitable metal precursor, such as a metal halide or a metal carbonyl complex. The reactions are generally carried out under an inert atmosphere using standard Schlenk line or glovebox techniques due to the air sensitivity of some of the reactants and products.

### **Experimental Workflow for Metal Complex Synthesis**

The general workflow for the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes is outlined below.



### General Workflow for Metal Complex Synthesis



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Caption: General experimental workflow for the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes.

### **Detailed Experimental Protocols**

The following protocols are based on established literature procedures for the synthesis of various metal complexes of **tris(trimethylsilylmethyl)phosphine**.

### Synthesis of trans-Carbonylchlorobis{tris(trimethylsilylmethyl)phosphine}rhodium(I), trans-[RhCl(CO)(P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub>)<sub>2</sub>]

### Materials:

- Rhodium(III) chloride hydrate (RhCl<sub>3</sub>·xH<sub>2</sub>O)
- Tris(trimethylsilylmethyl)phosphine (P(CH2SiMe3)3)
- Ethanol (anhydrous)
- Carbon monoxide (CO) gas

#### Procedure:

- · A solution of rhodium(III) chloride hydrate in hot ethanol is prepared.
- A stream of carbon monoxide is passed through the solution, which is then heated at reflux.
- A solution of tris(trimethylsilylmethyl)phosphine in ethanol is added dropwise to the refluxing rhodium solution.
- The reaction mixture is refluxed for an additional period.
- Upon cooling, the product crystallizes from the solution.
- The crystals are collected by filtration, washed with ethanol, and dried in vacuo.

## Synthesis of Dichlorobis $\{tris(trimethylsilylmethyl)phosphine\}$ palladium(II), $[PdCl_2(P(CH_2SiMe_3)_3)_2]$

Materials:



- Palladium(II) chloride (PdCl<sub>2</sub>)
- Tris(trimethylsilylmethyl)phosphine (P(CH2SiMe3)3)
- Benzene (anhydrous)

### Procedure:

- Palladium(II) chloride is suspended in benzene.
- A solution of tris(trimethylsilylmethyl)phosphine in benzene is added to the suspension.
- The reaction mixture is stirred at room temperature until the palladium chloride has completely reacted.
- The resulting solution is filtered to remove any unreacted starting material.
- The solvent is removed in vacuo to yield the crude product.
- The product is purified by recrystallization from a suitable solvent system (e.g., benzene/hexane).

### **Quantitative Data Summary**

The following tables summarize key quantitative data for representative **tris(trimethylsilylmethyl)phosphine** metal complexes.

Table 1: Synthesis and Physical Properties of Tris(trimethylsilylmethyl)phosphine Metal Complexes

Complex	Metal Precursor	Solvent	Yield (%)	Color	Melting Point (°C)
trans-[RhCl(CO) (P(CH2SiMe3)3)2 ]	RhCl3·xH2O	Ethanol	-	Yellow	205-207
[PdCl <sub>2</sub> (P(CH <sub>2</sub> Si Me <sub>3</sub> ) <sub>3</sub> ) <sub>2</sub> ]	PdCl <sub>2</sub>	Benzene	-	Yellow	228-230 (dec.)
[PtCl <sub>2</sub> (P(CH <sub>2</sub> SiM e <sub>3</sub> ) <sub>3</sub> ) <sub>2</sub> ]	K₂PtCl₄	Ethanol	-	Colorless	260 (dec.)
[AuCl(P(CH <sub>2</sub> SiM e <sub>3</sub> ) <sub>3</sub> )]	HAuCl₄⋅aq	Ethanol	-	Colorless	175-177

Data extracted from literature; yields were not explicitly stated in the primary reference.



Table 2: Spectroscopic Data for Tris(trimethylsilylmethyl)phosphine Metal Complexes

Complex	<sup>31</sup> P NMR (δ, ppm)	¹Η NMR (δ, ppm, CH₂)	IR (ν(CO), cm <sup>-1</sup> )
trans-[RhCl(CO) (P(CH2SiMe3)3)2]	14.8 (d, J(RhP) 125 Hz)	1.33 (d, J(HP) 8 Hz)	1965
[PdCl <sub>2</sub> (P(CH <sub>2</sub> SiMe <sub>3</sub> ) <sub>3</sub> ) <sub>2</sub> ]	18.2 (s)	1.63 (s)	-
[PtCl2(P(CH2SiMe3)3)2]	-1.8 (s, with Pt satellites, J(PtP) 2440 Hz)	1.70 (d, J(HP) 10 Hz)	-
[AuCl(P(CH <sub>2</sub> SiMe <sub>3</sub> ) <sub>3</sub> )]	26.9 (s)	1.57 (d, J(HP) 9 Hz)	-

### **Logical Relationship of Reactants and Products**

The formation of various metal complexes from a common metal precursor can be visualized as a branching reaction pathway.

# Reaction Pathways from a Metal Halide Metal Halide (MXn) + P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub> + P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub> + CO + H<sup>-</sup> source Complex Formation [MXn(P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub>)y] [MXn-1(CO)(P(CH<sub>2</sub>SiMe<sub>3</sub>)<sub>3</sub>)y]

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Caption: Logical relationship of reactants to products in the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes.

### **Safety Precautions**

- **Tris(trimethylsilylmethyl)phosphine** and its metal complexes should be handled under an inert atmosphere (e.g., argon or nitrogen) as they may be air- and moisture-sensitive.
- Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.



### Methodological & Application

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- Reactions should be performed in a well-ventilated fume hood.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

These application notes and protocols provide a foundation for researchers to explore the chemistry of **tris(trimethylsilylmethyl)phosphine**. The detailed methodologies and data can serve as a starting point for the synthesis of novel metal complexes and the investigation of their catalytic and other properties.

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